

Application Notes and Protocols for the Synthesis of (Rac)-MGV354

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Compound of Interest

Compound Name: (Rac)-MGV354

Cat. No.: B15570283

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Introduction

(Rac)-MGV354 is the racemic mixture of MGV354, a potent and selective activator of soluble guanylate cyclase (sGC). sGC is a key enzyme in the nitric oxide (NO) signaling pathway, which plays a crucial role in various physiological processes, including the regulation of blood pressure, inflammation, and neuronal signaling. Under conditions of oxidative stress, the heme moiety of sGC can be oxidized, rendering the enzyme insensitive to NO. MGV354 is of particular interest to researchers as it can activate the oxidized, heme-free form of sGC, thereby restoring downstream signaling through the production of cyclic guanosine monophosphate (cGMP). These characteristics make **(Rac)-MGV354** a valuable tool for investigating the therapeutic potential of sGC activation in diseases associated with oxidative stress, such as glaucoma.^{[1][2]}

Data Presentation

Table 1: In Vitro Activity of MGV354

Parameter	Value	Cell Line/System	Conditions	Reference
sGC Binding Affinity (Kd)				
Oxidized sGC	0.49 ± 0.11 µM	Full-length human sGC	ODQ-treated	[2]
Reduced sGC	0.15 ± 0.04 µM	Full-length human sGC	TCEP-treated	[2]
Maximal Binding (Bmax)				
Oxidized sGC	4340 ± 210 SEM	Full-length human sGC	ODQ-treated	[2]
Reduced sGC	630 ± 26 SEM	Full-length human sGC	TCEP-treated	[2]
cGMP Production (EC50)	2.5 ± 1.6 nM	Primary human trabecular meshwork (hTM) cells	1-hour treatment with ODQ (20 µM)	[3]
Fold Increase in cGMP	8- to 10-fold	Primary hTM cells	ODQ-treated vs. untreated	[2][3]

Table 2: Preclinical Efficacy of MGV354 in Animal Models of Glaucoma

Animal Model	Dose	IOP Reduction (% vs. vehicle)	Duration of Action	Reference
Pigmented Rabbits	Single topical ocular dose	20% - 40%	Up to 6 hours	[1] [2]
Cynomolgus Monkey (Glaucoma model)	Single topical ocular dose	20% - 40%	Up to 24 hours	[1] [2]
Cynomolgus Monkey (Glaucoma model)	Once-daily dosing	Sustained reduction	Up to 7 days	[1] [2]

Experimental Protocols

Protocol 1: Synthesis of (Rac)-MGV354

The synthesis of **(Rac)-MGV354** involves a multi-step process. While a detailed, step-by-step protocol from a single public source is not available, the general synthetic strategy can be inferred from related literature and patents. The synthesis likely proceeds through the preparation of key intermediates followed by their coupling. The following is a plausible, generalized protocol based on known chemical transformations such as the Buchwald-Hartwig amination and Suzuki coupling.

Materials:

- Starting materials and reagents for the synthesis of key intermediates (e.g., 4-bromo-3-methyl-2,3-dihydro-1H-inden-1-one and 4-(1-(cyclopropanecarbonyl)piperidin-4-yl)-2-methylaniline).
- Palladium catalysts (e.g., Pd(OAc)₂, Pd₂(dba)₃)
- Phosphine ligands (e.g., XPhos, SPhos)
- Bases (e.g., Cs₂CO₃, K₃PO₄)

- Solvents (e.g., Toluene, Dioxane, DMF)
- Standard laboratory glassware and purification equipment (e.g., chromatography columns)

Procedure:

Step 1: Synthesis of Key Intermediates

- Intermediate A: 1-(6-(3-amino-2,3-dihydro-1H-inden-4-yl)pyridin-2-yl)-5-methyl-1H-pyrazole-4-carboxylic acid. This intermediate is likely synthesized through a multi-step sequence starting from a substituted indanone. This would involve the formation of the pyrazole-pyridine core, potentially via a Suzuki coupling reaction, followed by the introduction of the amino group on the indane moiety.
- Intermediate B: (4-(1-(cyclopropanecarbonyl)piperidin-4-yl)-2-methylphenyl)amine. This aniline derivative can be prepared by N-acylation of a suitable piperidinylaniline precursor with cyclopropanecarbonyl chloride.

Step 2: Coupling of Intermediates (Buchwald-Hartwig Amination)

- To a solution of Intermediate A (1 equivalent) and Intermediate B (1-1.2 equivalents) in an appropriate solvent (e.g., toluene or dioxane), add a palladium catalyst (e.g., Pd2(dba)3, 2-5 mol%) and a suitable phosphine ligand (e.g., XPhos, 4-10 mol%).
- Add a base (e.g., Cs2CO3 or K3PO4, 2-3 equivalents).
- Degas the reaction mixture and heat under an inert atmosphere (e.g., nitrogen or argon) at a temperature ranging from 80 to 110 °C for several hours, monitoring the reaction progress by TLC or LC-MS.
- Upon completion, cool the reaction to room temperature, dilute with a suitable solvent (e.g., ethyl acetate), and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford **(Rac)-MGV354**.

Step 3: Final Deprotection (if necessary)

- If protecting groups are used for the carboxylic acid or other functional groups during the synthesis, a final deprotection step will be required. The choice of deprotection conditions will depend on the specific protecting group used.

Protocol 2: In Vitro sGC Binding Assay

This protocol describes a method to determine the binding affinity (K_d) and maximal binding (B_{max}) of **(Rac)-MGV354** to soluble guanylate cyclase.

Materials:

- Full-length human sGC protein
- **(Rac)-MGV354**
- ODQ (1H-[1][2][3]Oxadiazolo[4,3-a]quinoxalin-1-one) for inducing oxidized state
- TCEP (Tris(2-carboxyethyl)phosphine) for maintaining reduced state
- Assay buffer (e.g., Tris-HCl buffer with appropriate salts)
- Affinity selection-mass spectrometry (AS-MS) system or other suitable binding detection method

Procedure:

- Prepare solutions of full-length human sGC in the assay buffer.
- For the oxidized condition, treat the sGC protein with ODQ (e.g., 10 μ M) for a specified time to ensure oxidation of the heme group.
- For the reduced condition, add TCEP to the sGC solution to maintain the reduced state of the heme.
- Prepare a serial dilution of **(Rac)-MGV354** in the assay buffer.

- Incubate a fixed concentration of sGC (oxidized or reduced) with varying concentrations of **(Rac)-MGV354**.
- Allow the binding to reach equilibrium.
- Analyze the samples using an AS-MS system to quantify the amount of bound and free ligand.
- Calculate the K_d and B_{max} values by fitting the binding data to a saturation binding curve using appropriate software (e.g., GraphPad Prism).

Protocol 3: cGMP Production Assay in hTM Cells

This protocol outlines a method to measure the effect of **(Rac)-MGV354** on cGMP production in primary human trabecular meshwork (hTM) cells.

Materials:

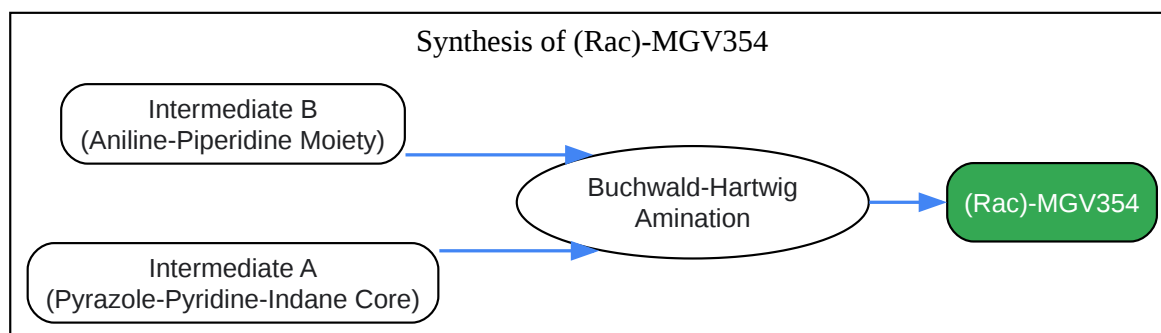
- Primary hTM cells
- Cell culture medium (e.g., DMEM with 10% FBS)
- **(Rac)-MGV354**
- ODQ
- IBMX (3-isobutyl-1-methylxanthine) to inhibit phosphodiesterase activity
- Lysis buffer
- cGMP immunoassay kit (e.g., ELISA or HTRF-based)

Procedure:

- Culture primary hTM cells in appropriate cell culture plates until they reach a suitable confluency.
- Pre-treat the cells with ODQ (e.g., 20 μ M) and IBMX (e.g., 100 μ M) for a defined period to induce sGC oxidation and prevent cGMP degradation.

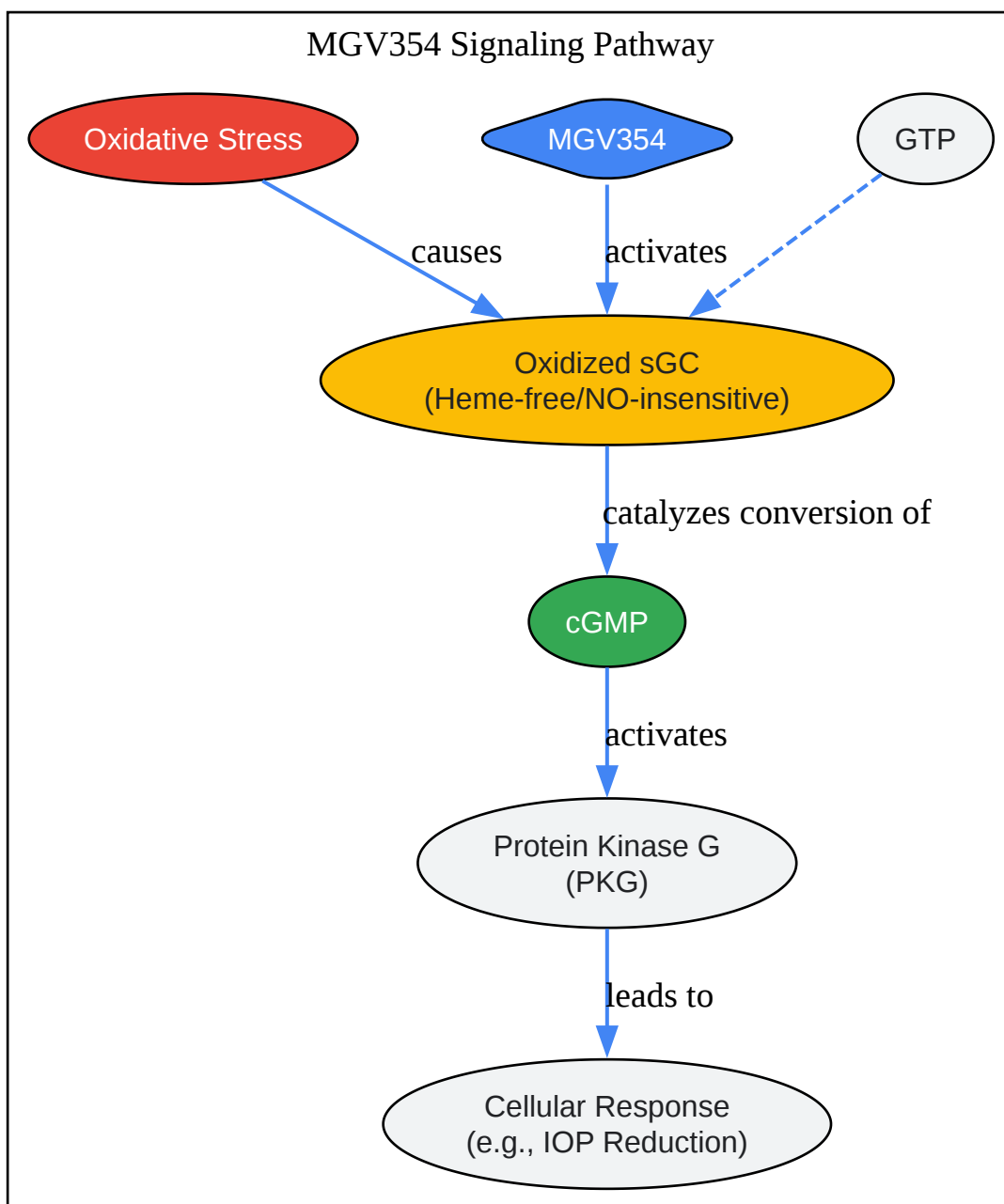
- Add varying concentrations of **(Rac)-MGV354** to the cells and incubate for a specific time (e.g., 1 hour) at 37°C.
- Lyse the cells using the lysis buffer provided in the cGMP assay kit.
- Determine the intracellular cGMP concentration in the cell lysates using a cGMP immunoassay kit according to the manufacturer's instructions.
- Plot the cGMP concentration as a function of the **(Rac)-MGV354** concentration and determine the EC50 value using a sigmoidal dose-response curve fit.

Visualizations



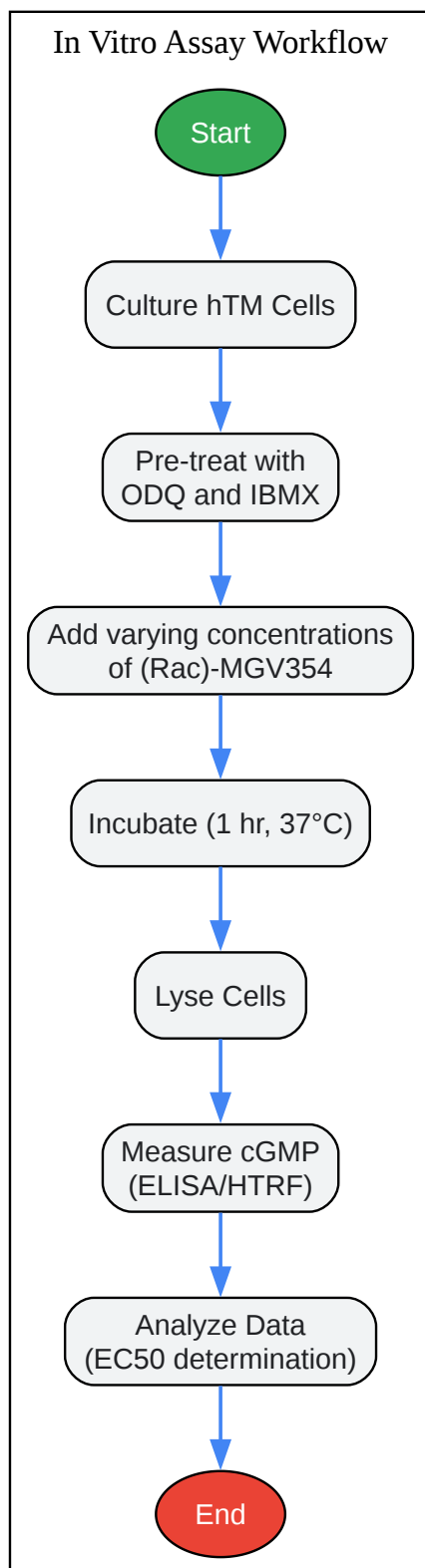
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Caption: Synthetic strategy for **(Rac)-MGV354**.



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Caption: MGV354 mechanism of action.



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Caption: cGMP production assay workflow.

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